

An In-depth Technical Guide to the Synthetic Radioisotope Antimony-125

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Compound of Interest

Compound Name: Antimony-125

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Abstract: This technical guide provides a comprehensive overview of **Antimony-125** (^{125}Sb), a synthetic radioisotope. While the initial query concerned its natural abundance, it is crucial to establish that ^{125}Sb does not occur naturally. This document elucidates its production, decay characteristics, and the experimental protocols for its separation and quantification. The potential applications and significance for scientific research are also discussed, with a focus on providing actionable data and methodologies for professionals in the field.

Natural Abundance of Antimony Isotopes

Antimony (Sb) has two stable isotopes that are found in nature: ^{121}Sb and ^{123}Sb . **Antimony-125** is not a naturally occurring isotope; it is produced artificially.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Table 1: Natural Abundance and Properties of Stable Antimony Isotopes

Isotope	Atomic Mass (Da)	Natural Abundance (%)	Nuclear Spin (I)
^{121}Sb	120.9038212	57.21	5/2
^{123}Sb	122.9042160	42.79	7/2

Source: Isotopic compositions of the elements.

Antimony-125: A Synthetic Radioisotope

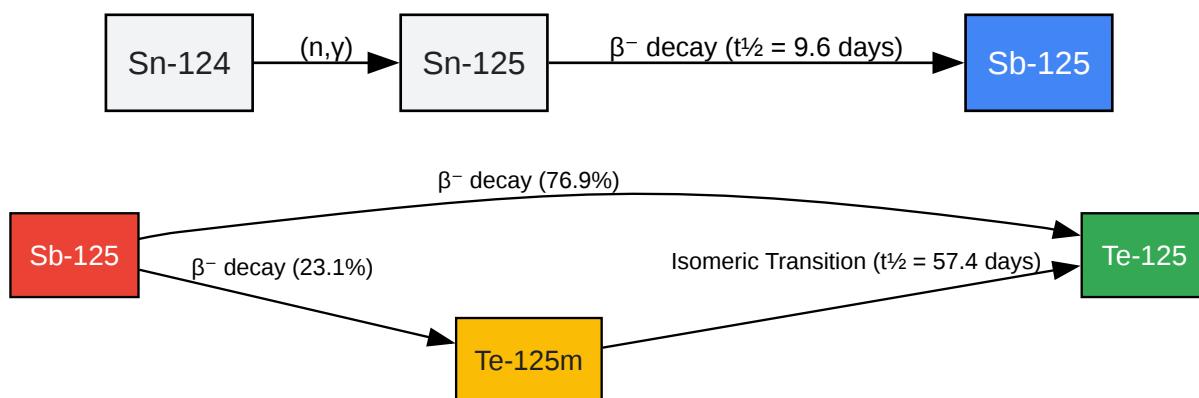
Antimony-125 is a radioisotope of antimony that is produced through nuclear reactions. It is a fission product, meaning it can be formed during the nuclear fission of heavy elements like uranium.^{[3][4]} However, for research and industrial applications, it is most commonly produced by the neutron irradiation of Tin-124 in a nuclear reactor.^{[5][6]}

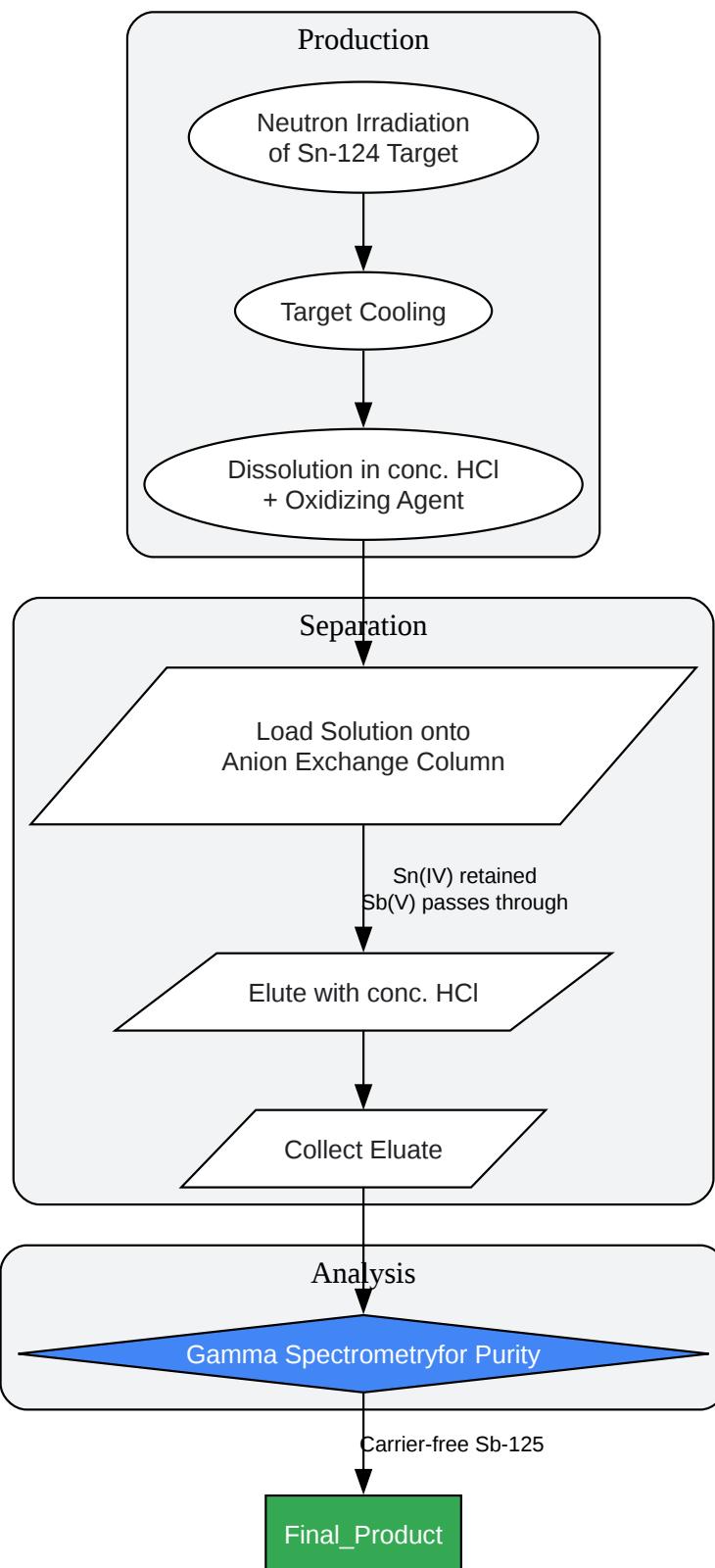
Production of Antimony-125

The primary method for producing ¹²⁵Sb involves the neutron capture by Tin-124 (¹²⁴Sn), which then undergoes beta decay. The nuclear reaction pathway is as follows:



The intermediate isotope, ¹²⁵Sn, has a relatively short half-life of 9.6 days, decaying into ¹²⁵Sb.
^[5]



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